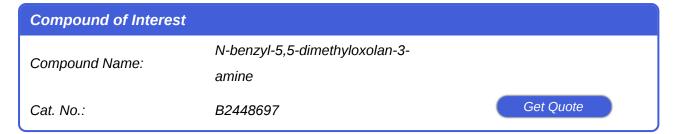


# N-benzyl-5,5-dimethyloxolan-3-amine molecular weight and formula

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## Technical Guide: N-benzyl-5,5-dimethyloxolan-3-amine

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides essential information regarding the molecular properties of **N-benzyl-5,5-dimethyloxolan-3-amine**, a compound of interest in various research and development applications.

### **Molecular Data Summary**

The fundamental molecular characteristics of **N-benzyl-5,5-dimethyloxolan-3-amine** are summarized in the table below for quick reference and comparison.

Property	Value
Molecular Formula	C13H19NO
Molecular Weight	205.3 g/mol

This data is derived from established chemical databases and provides a foundational understanding of the compound's composition and mass.[1][2]



## Methodology for Determination of Molecular Weight and Formula

The molecular formula and weight are determined through a combination of structural analysis and calculation based on atomic masses.

Experimental Protocol: Determination of Molecular Formula

- Structural Elucidation: The chemical structure of N-benzyl-5,5-dimethyloxolan-3-amine is
  first determined using analytical techniques such as Nuclear Magnetic Resonance (NMR)
  spectroscopy and Mass Spectrometry (MS).
- Atom Counting: Once the structure is confirmed, the number of atoms for each element (Carbon, Hydrogen, Nitrogen, and Oxygen) is counted.
  - Carbon (C): 13 atoms
  - Hydrogen (H): 19 atoms
  - Nitrogen (N): 1 atom
  - Oxygen (O): 1 atom
- Formula Assignment: Based on the atom count, the molecular formula is assigned as C13H19NO.[1][2]

Experimental Protocol: Calculation of Molecular Weight

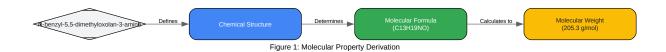
- Atomic Weight Reference: Standard atomic weights for each element are utilized:
  - o C: 12.011 u
  - H: 1.008 u
  - N: 14.007 u
  - o O: 15.999 u



- Calculation: The molecular weight is calculated by summing the atomic weights of all atoms in the molecular formula:
  - Molecular Weight = (13 \* 12.011) + (19 \* 1.008) + (1 \* 14.007) + (1 \* 15.999)
  - Molecular Weight = 156.143 + 19.152 + 14.007 + 15.999 = 205.301 g/mol
- Rounding: The calculated value is typically rounded to an appropriate number of significant figures, resulting in 205.3 g/mol .[2]

#### **Logical Relationship Diagram**

The following diagram illustrates the logical flow from the chemical name to its fundamental molecular properties.



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Caption: Logical flow from chemical name to molecular properties.

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#### References

- 1. PubChemLite N-benzyl-5,5-dimethyloxolan-3-amine (C13H19NO) [pubchemlite.lcsb.uni.lu]
- 2. cymitquimica.com [cymitquimica.com]
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